

3,5-Dibromopyridine-d3 molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Dibromopyridine-d3

Cat. No.: B580803

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Technical Guide: 3,5-Dibromopyridine-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dibromopyridine-d3**, a deuterated analog of **3,5-Dibromopyridine**. This document is intended for professionals in research and development who utilize stable isotope-labeled compounds for various applications, including as internal standards in quantitative mass spectrometry, for mechanistic studies in drug metabolism, and in the synthesis of complex molecules.

Core Compound Data

3,5-Dibromopyridine-d3 is a synthetically modified version of 3,5-Dibromopyridine where three hydrogen atoms on the pyridine ring have been replaced with deuterium. This isotopic labeling provides a distinct mass signature, making it an invaluable tool in analytical and metabolic research.

Physicochemical Properties

The key quantitative data for **3,5-Dibromopyridine-d3** and its non-deuterated counterpart are summarized in the table below for direct comparison.



Property	3,5-Dibromopyridine-d3	3,5-Dibromopyridine
CAS Number	1219799-05-9[1][2]	625-92-3
Chemical Formula	C5D3Br2N	C₅H₃Br₂N
Molecular Weight	~239.91 g/mol	236.89 g/mol
IUPAC Name	3,5-dibromo-2,4,6- trideuteriopyridine[1][2]	3,5-Dibromopyridine
SMILES	[2H]c1nc([2H])c(Br)c([2H])c1Br [1][2]	Brc1cncc(Br)c1

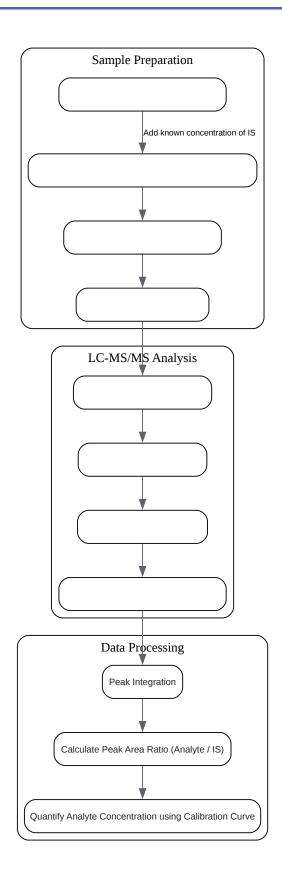
Experimental Applications and Protocols

While specific experimental protocols for **3,5-Dibromopyridine-d3** are not extensively published, its primary application is as an internal standard in analytical methods, particularly in chromatography coupled with mass spectrometry (LC-MS or GC-MS). The non-deuterated form, **3,5-Dibromopyridine**, is a known intermediate in the synthesis of pharmaceuticals and agrochemicals.

General Protocol for Use as an Internal Standard

The following is a generalized workflow for the use of **3,5-Dibromopyridine-d3** as an internal standard in a quantitative analytical assay.





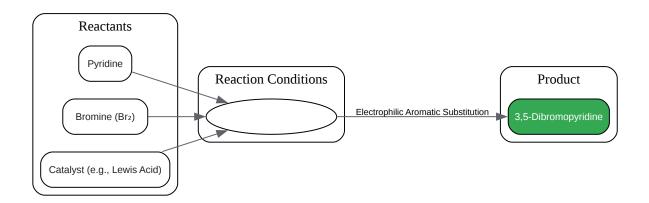
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General workflow for using **3,5-Dibromopyridine-d3** as an internal standard.



Synthesis Pathway

The synthesis of **3,5-Dibromopyridine-d3** would likely follow a similar synthetic route to its non-deuterated analog, utilizing deuterated starting materials or reagents. A common synthesis method for **3,5-Dibromopyridine** involves the direct bromination of pyridine. The following diagram illustrates a representative synthetic scheme.



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A representative synthesis pathway for 3,5-Dibromopyridine.

Note on Synthesis of Deuterated Analog: For the synthesis of **3,5-Dibromopyridine-d3**, a deuterated pyridine source would be required. The specific reaction conditions might need optimization to ensure high levels of deuterium incorporation and to minimize isotopic scrambling.

Conclusion

3,5-Dibromopyridine-d3 is a critical analytical tool for researchers in the pharmaceutical and chemical industries. Its use as an internal standard allows for accurate and precise quantification of the non-deuterated analog in complex matrices. The data and diagrams provided in this guide offer a foundational understanding of its properties and applications, facilitating its integration into advanced research and development workflows.



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References

- 1. Buy Online CAS Number 1219799-05-9 TRC 3,5-Dibromopyridine-d3 | LGC Standards [lgcstandards.com]
- 2. 3,5-Dibromopyridine-d3 | CDN-D-5737-0.1G | LGC Standards [lgcstandards.com]
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